(S)-2-(Fluoromethyl)azetidine: Technical Profile & Application Guide

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Compound of Interest

Compound Name:	*(S)-2-(Fluoromethyl)azetidine*
Cat. No.:	*B12850736*

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Executive Summary

(S)-2-(Fluoromethyl)azetidine (CAS: 791614-73-8, HCl salt) is a high-value chiral heterocyclic building block used in drug discovery. It serves as a conformationally restricted, metabolically stable bioisostere of proline and other cyclic amines. By incorporating a fluorine atom into the exocyclic methyl group, this scaffold offers a strategic advantage: it modulates the basicity of the azetidine nitrogen (lowering pK

) while introducing a specific dipole vector that can enhance binding affinity through electrostatic interactions. This guide analyzes its physicochemical properties, synthetic routes, and strategic utility in lead optimization.

Chemical Identity & Physicochemical Profile

The introduction of a fluorine atom at the

-position relative to the nitrogen significantly alters the electronic landscape of the azetidine ring compared to the parent 2-methylazetidine.

Key Properties Table[1][2]

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Property	Data / Value	Technical Note
Chemical Name	(S)-2-(Fluoromethyl)azetidine	Often handled as the Hydrochloride salt.
CAS Number	791614-73-8 (HCl salt)	Free base is volatile and less stable.
Molecular Formula	C H FN HCl	MW: 89.11 (Free base) / 125.57 (HCl).
Chirality	(S)-Enantiomer	Derived from L-Azetidine-2-carboxylic acid.[1]
Ring Strain	~25 kcal/mol	High strain makes the ring susceptible to nucleophilic opening if activated.
Estimated pK	9.0 – 9.4	Significantly lower than azetidine (~11.3) due to the inductive effect (-I) of fluorine.
LogP	~0.1 – 0.3	Lower lipophilicity than 2-methylazetidine due to C-F polarity.
H-Bonding	Donor (NH), Acceptor (N, F)	Fluorine acts as a weak acceptor; Nitrogen is the primary donor/acceptor.

Structural Analysis: The Fluorine Gauche Effect

Unlike non-fluorinated alkyl chains that prefer an anti conformation to minimize steric clash, the 2-(fluoromethyl) side chain exhibits a preference for the gauche conformation.[2]

- Mechanism: This is driven by the hyperconjugative donation of electron density from the

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(or

) orbital into the low-lying antibonding

orbital.[2]

- Impact: This locks the side chain into a specific spatial orientation, reducing the entropic penalty upon binding to a protein target.

Synthetic Methodology

The synthesis of **(S)-2-(Fluoromethyl)azetidine** typically proceeds from the naturally occurring or synthetic amino acid (S)-azetidine-2-carboxylic acid. The workflow involves reduction to the amino alcohol followed by deoxyfluorination.

Strategic Synthesis Workflow

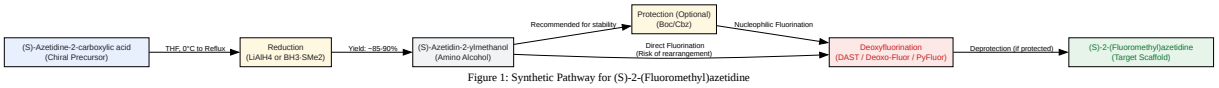

Figure 1: Synthetic Pathway for (S)-2-(Fluoromethyl)azetidine

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Figure 1: The primary synthetic route involves reduction of the carboxylic acid followed by nucleophilic fluorination. Protection of the nitrogen is often required to prevent side reactions during fluorination.

Detailed Protocol: Deoxyfluorination (Self-Validating)

Note: This protocol assumes the use of N-protected azetidin-2-ylmethanol to prevent aziridinium formation and ring rearrangement.

- Preparation: Dissolve (S)-1-Boc-2-(hydroxymethyl)azetidine (1.0 eq) in anhydrous DCM under N

  atmosphere. Cool to -78°C.

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- Reagent Addition: Slowly add DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor (1.2 eq). Safety Note: DAST can be explosive at high temperatures; Deoxo-Fluor is thermally more stable.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC or LCMS for the disappearance of the alcohol.
- Quench: Cool to 0°C and quench carefully with saturated aqueous NaHCO

  . Caution: Vigorous CO

  evolution.
- Isolation: Extract with DCM, dry over MgSO

  , and concentrate. Purify via silica gel chromatography.
- Deprotection: Treat the intermediate with 4M HCl in dioxane to yield the target **(S)-2-(Fluoromethyl)azetidine** hydrochloride.

Reactivity & Stability

Basicity Modulation (The Inductive Effect)

The most critical chemical property for drug design is the modulation of basicity.

- Azetidine (Parent): pK

  11.3. At physiological pH (7.4), it is >99.9% protonated (cationic).
- 2-(Fluoromethyl)azetidine: The fluorine atom exerts a strong electron-withdrawing inductive effect (-I) through the

  -framework.
- Result: This lowers the pK

  to approximately 9.0 – 9.4.

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- Implication: A larger fraction of the molecule exists as the neutral free base at physiological pH compared to the parent azetidine. This significantly improves membrane permeability and blood-brain barrier (BBB) penetration.

Stability Considerations

- Ring Opening: The high ring strain makes the system vulnerable to nucleophiles. However, the hydrochloride salt is stable as a solid. In solution, avoid strong Lewis acids or high heat which can trigger polymerization or ring-opening to acyclic amines.
- Metabolic Stability: The fluorine atom at the

  -position blocks potential metabolic oxidation at the methyl group. However, the

  -protons on the ring (C4 position) remain susceptible to oxidative metabolism.

Medicinal Chemistry Applications

This scaffold is used to optimize "drug-like" properties without changing the core pharmacophore geometry.

Strategic Decision Logic

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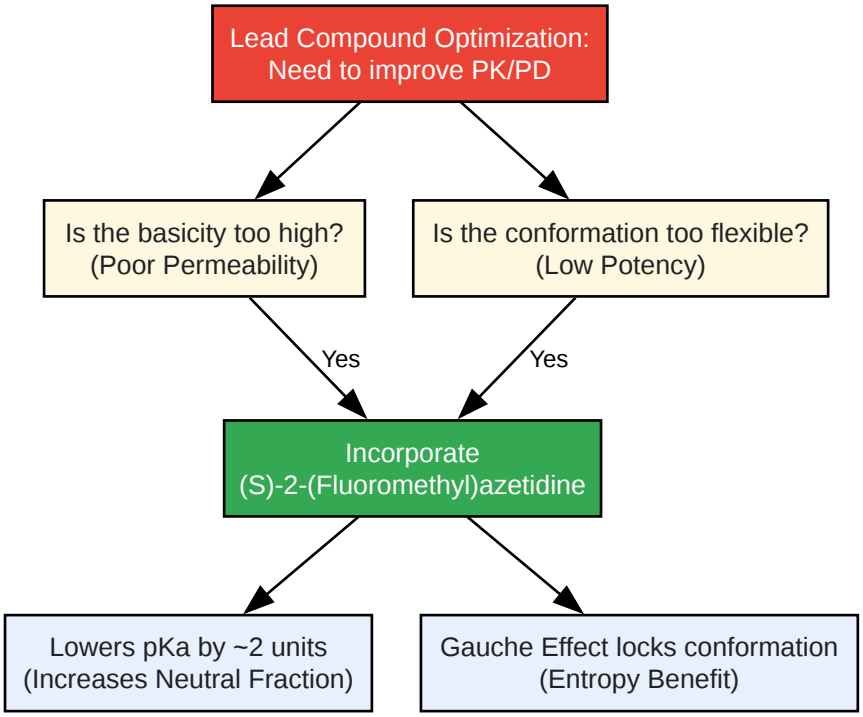

Figure 2: Strategic Application of the Fluoromethyl Azetidine Scaffold

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Figure 2: Decision matrix for selecting this scaffold during lead optimization.

Bioisosterism

- Proline Mimic: It mimics the turn-inducing properties of proline but with a 4-membered ring, altering the vector of the attached substituents.
- Dipole Introduction: The C-F bond creates a localized dipole that can engage in orthogonal multipolar interactions with protein backbone amides, potentially picking up new binding interactions that a methyl group (hydrophobic) would miss.

Handling & Safety

- Hazards:
  - H315: Causes skin irritation.[3][4][5]
  - H319: Causes serious eye irritation.[3][4][5][6]

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- H335: May cause respiratory irritation.[3][5][6][7]

- Storage: Store the hydrochloride salt at 2–8°C under an inert atmosphere (Argon/Nitrogen). It is hygroscopic.

- Disposal: Fluorinated compounds should not be incinerated in standard setups due to HF formation; use specialized chemical waste disposal.

References

- Synthesis & Fluorination:Nielsen, M. K., et al. "PyFluor: A Low-Cost, Stable, and Selective Deoxyfluorination Reagent." J. Am. Chem. Soc., 2015, 137(30), 9571–9574. Link

- Fluorine Gauche Effect:O'Hagan, D. "Understanding organofluorine chemistry. An introduction to the C–F bond." Chem. Soc. Rev., 2008, 37, 308-319. Link

- Azetidine Properties:Couty, F., et al. "Azetidines: new tools for the synthesis of nitrogen heterocycles." Org.[8][9][10] Prep. Proced. Int., 2006, 38, 427.

- pKa Modulation:Morgenthaler, M., et al. "Predicting and Tuning Physicochemical Properties in Lead Optimization: Amine Basicities." ChemMedChem, 2007, 2, 1100-1115. Link

- Safety Data:Fisher Scientific. "Safety Data Sheet: 3-Fluoroazetidine hydrochloride."[4] (Used as proxy for hazard classification of fluorinated azetidines). Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. chemscene.com [chemscene.com]
- 4. fishersci.com [fishersci.com]

- 5. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 6. fishersci.com [fishersci.com]
- 7. aaronchem.com [aaronchem.com]
- 8. fluorochem.co.uk [fluorochem.co.uk]
- 9. organicchemistrydata.org [organicchemistrydata.org]
- 10. Azetidine synthesis [organic-chemistry.org]
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